

Preparing Concanamycin A Stock Solution in DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name: **Concanamycin**

Cat. No.: **B1236758**

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Abstract

Concanamycin A is a potent and specific inhibitor of vacuolar-type H⁺-ATPase (V-ATPase), an essential proton pump involved in the acidification of intracellular organelles such as lysosomes and endosomes.^{[1][2][3][4][5]} This property makes it an invaluable tool in various research fields, including cell biology, cancer research, and immunology, for studying processes like autophagy, endocytosis, and apoptosis.^{[6][7]} This document provides detailed protocols for the preparation, storage, and handling of **Concanamycin A** stock solutions in dimethyl sulfoxide (DMSO), ensuring reproducible and reliable experimental outcomes.

Properties of Concanamycin A

Concanamycin A is a macrolide antibiotic derived from *Streptomyces diastatochromogenes*.^{[5][8]} Its primary mechanism of action is the inhibition of V-ATPase by binding to the V_o subunit c, which blocks proton transport.^{[2][9]}

Table 1: Chemical and Physical Properties of **Concanamycin A**

Property	Value	Reference
Molecular Weight	866.09 g/mol	[1] [3] [10]
Molecular Formula	C ₄₆ H ₇₅ NO ₁₄	[1]
CAS Number	80890-47-7	[1]
Appearance	Lyophilized powder	[8]
Purity	≥90%	

Solubility and Stability

Concanamycin A is soluble in several organic solvents, including DMSO, methanol, ethanol, and chloroform.[\[4\]](#) For creating stable stock solutions for long-term storage, DMSO is the recommended solvent.[\[6\]](#)

Table 2: Solubility and Storage of **Concanamycin A**

Solvent	Solubility	Storage of Powder	Storage of Stock Solution (in DMSO)	Reference
DMSO	≥ 10 mg/mL (≥ 11.55 mM)	-20°C for up to 3 years	-20°C for up to 1 year; -80°C for up to 1 year	[1][10]
Methanol	8 mg/mL (9.24 mM)	N/A	Prepare fresh; not recommended for long-term storage	[1][6]
Ethanol	Soluble	N/A	Prepare fresh; not recommended for long-term storage	[4][6]
Chloroform	Soluble	N/A	Prepare fresh; not recommended for long-term storage	[6]

Note: Sonication or gentle warming to 37°C can aid in the dissolution of **Concanamycin A** in DMSO.[1][2][6]

Experimental Protocols

Materials

- **Concanamycin A** (lyophilized powder)
- Anhydrous/Sterile Dimethyl Sulfoxide (DMSO)
- Sterile, amber, or light-protecting microcentrifuge tubes

- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mM Concanamycin A Stock Solution in DMSO

This protocol provides a method to prepare a high-concentration stock solution that can be easily diluted to desired working concentrations.

Step 1: Equilibrate Reagents Allow the vial of **Concanamycin A** powder and the DMSO to equilibrate to room temperature before opening to prevent condensation of moisture.

Step 2: Weighing **Concanamycin A** Carefully weigh out the desired amount of **Concanamycin A** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, you would need 0.866 mg of **Concanamycin A**.

Calculation:

- Mass (mg) = Desired Concentration (mM) x Volume (L) x Molecular Weight (g/mol)
- Mass (mg) = $10 \text{ mM} \times 0.001 \text{ L} \times 866.09 \text{ g/mol} = 0.86609 \text{ mg}$

Step 3: Dissolution in DMSO Add the appropriate volume of DMSO to the weighed **Concanamycin A** powder. To continue the example, add 100 μ L of DMSO to 0.866 mg of **Concanamycin A**.

Step 4: Mixing Vortex the solution thoroughly until the **Concanamycin A** is completely dissolved. If necessary, gently warm the tube in a 37°C water bath or use an ultrasonic bath for a short period to aid dissolution.[1][2][6]

Step 5: Aliquoting and Storage To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile, amber

microcentrifuge tubes. Store the aliquots at -20°C or -80°C.[\[6\]](#)

Preparation of Working Solutions

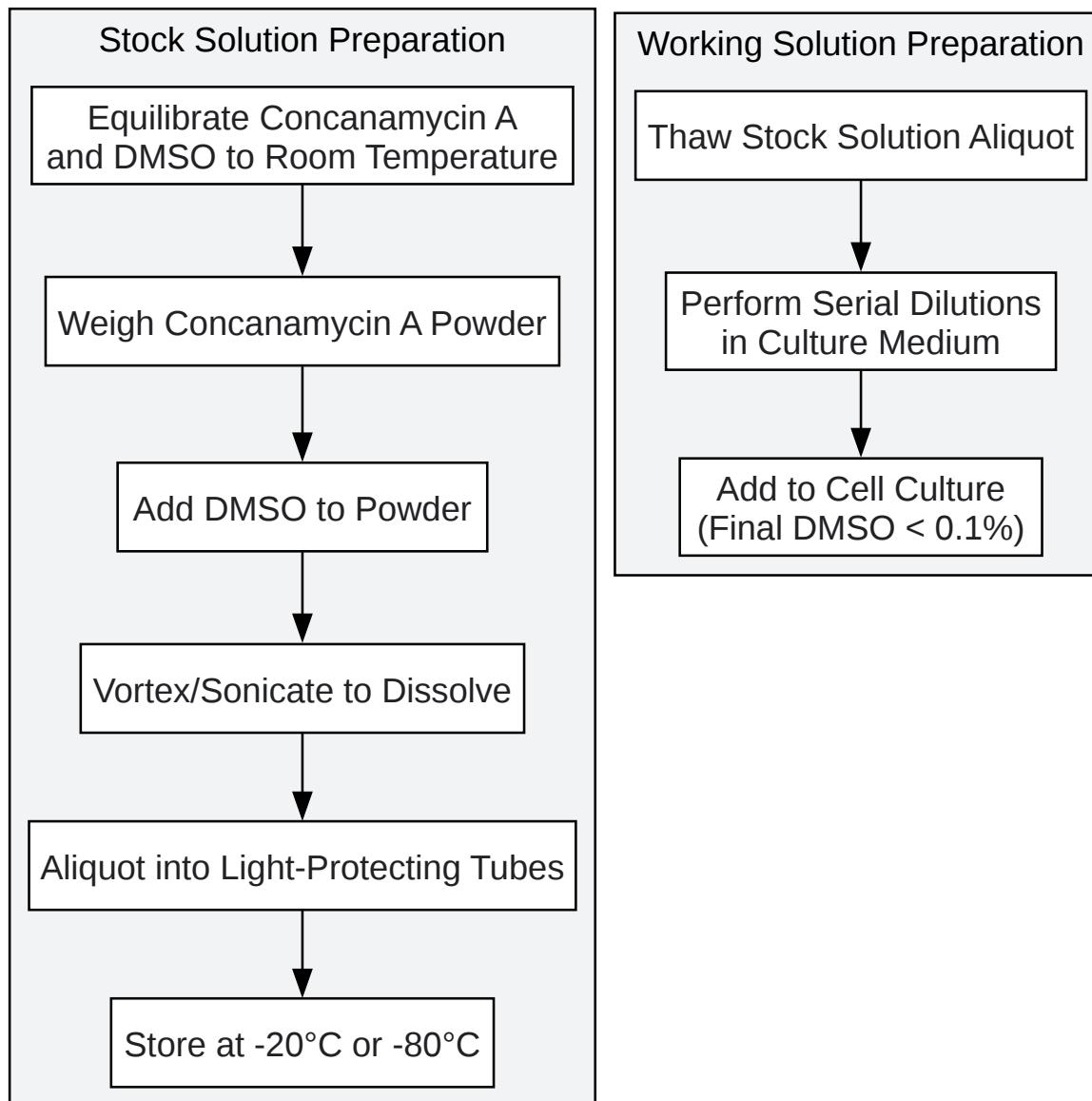
Important: The final concentration of DMSO in cell culture medium should typically be kept below 0.1% to avoid solvent-induced cytotoxicity. Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.[\[6\]](#)

Example Dilution to a 100 nM Working Concentration:

- Thaw a single aliquot of the 10 mM **Concanamycin A** stock solution at room temperature.
- Perform a serial dilution. For instance, dilute the 10 mM stock 1:100 in cell culture medium to get a 100 µM intermediate solution.
- Further dilute the 100 µM intermediate solution 1:1000 in cell culture medium to achieve a final concentration of 100 nM.

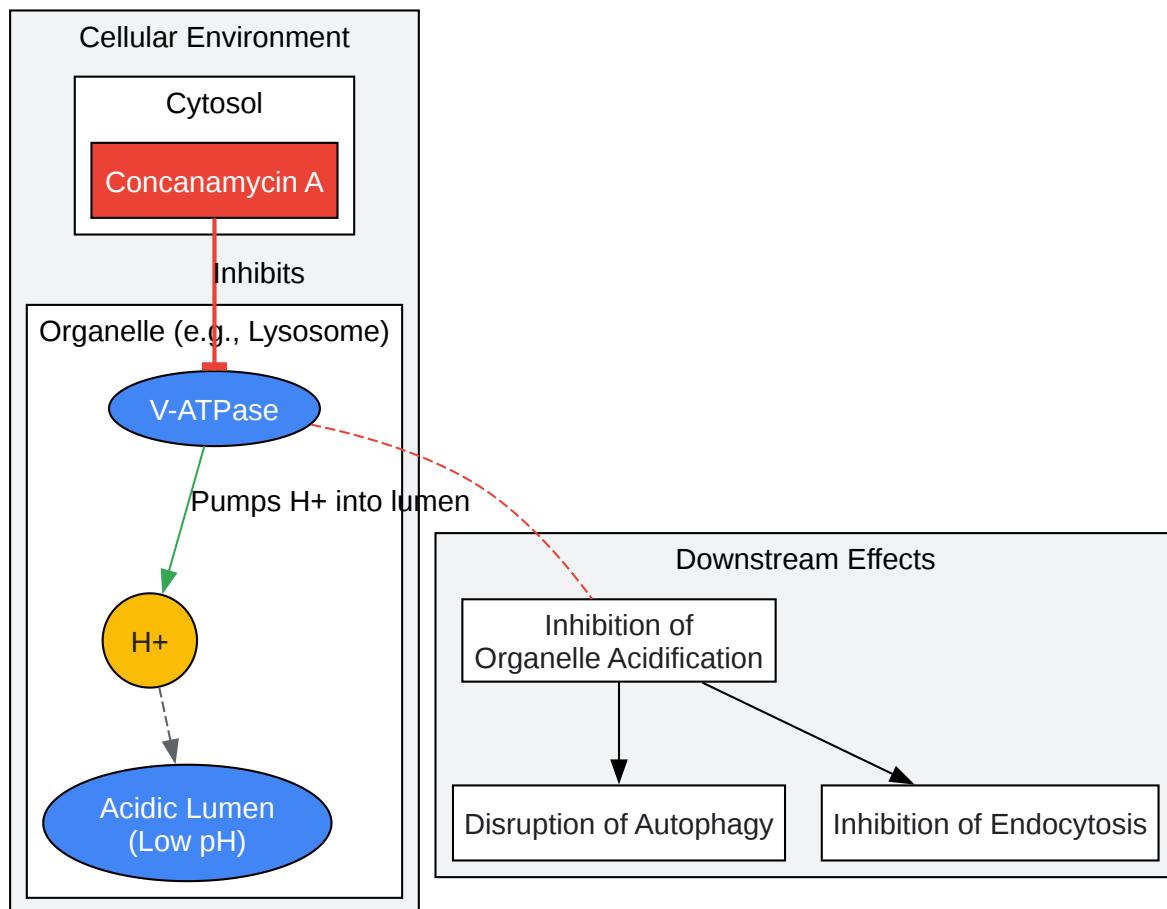
Visualization of Workflow and Mechanism

Experimental Workflow

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Caption: Workflow for preparing **Concanamycin** A stock and working solutions.

Mechanism of Action: V-ATPase Inhibition



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Caption: **Concanamycin A** inhibits V-ATPase, preventing organelle acidification.

Safety Precautions

Concanamycin A is a potent bioactive compound. Standard laboratory safety practices should be followed. Use appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses, when handling the powder and solutions. Work in a well-ventilated area or a chemical fume hood.

By following these guidelines, researchers can confidently prepare and utilize **Concanamycin A** stock solutions for a wide range of cellular assays, contributing to a deeper understanding of V-ATPase-dependent biological processes.

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References

- 1. Concanamycin A | V-ATPase inhibitor | antibiotic | TargetMol [targetmol.com]
- 2. apexbt.com [apexbt.com]
- 3. selleckchem.com [selleckchem.com]
- 4. bioaustralis.com [bioaustralis.com]
- 5. Concanamycin A (#29442) Datasheet With Images | Cell Signaling Technology [cellsignal.com]
- 6. benchchem.com [benchchem.com]
- 7. benchchem.com [benchchem.com]
- 8. Concanamycin A | Cell Signaling Technology [cellsignal.com]
- 9. Concanamycin A, the specific inhibitor of V-ATPases, binds to the V(o) subunit c - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. file.medchemexpress.com [file.medchemexpress.com]
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